

Understanding 4-(Tert-butyl)cinnamic Acid: Chemical and Physical Properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(Tert-butyl)cinnamic acid

Cat. No.: B3380329

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A thorough understanding of a chemical's properties is foundational to its safe handling. **4-(tert-butyl)cinnamic acid** is a derivative of cinnamic acid, presenting as a solid, often crystalline, substance.[1] Its structural and physical characteristics are pivotal in determining appropriate handling and storage procedures.

Property	Value	Source
Chemical Formula	C ₁₃ H ₁₆ O ₂	[2][3]
Molar Mass	204.26 - 204.3 g/mol	[1][2]
Appearance	White solid	[1]
Melting Point	198-200 °C	[1]
Synonyms	p-tert-Butylcinnamic acid, 3-[4-(tert-butyl)phenyl]acrylic acid	[1]
CAS Number	1208-65-7	[1][2][4]

The high melting point and solid nature of this compound at room temperature are significant. While this reduces the risk of vapor inhalation compared to volatile liquids, it introduces the hazard of airborne dust, which will be a recurring theme in its safe handling.

Hazard Identification and GHS Classification

4-(Tert-butyl)cinnamic acid is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazards.^[2] Understanding these classifications is not merely a regulatory formality; it is the basis for all risk assessment and subsequent safety protocols.

- Signal Word: Warning^{[2][5]}
- Pictogram:
 - GHS07: Exclamation Mark^[2]
- Hazard Statements:
 - H315: Causes skin irritation.^{[2][5]} This indicates that direct contact with the skin is likely to cause inflammation, redness, or discomfort.
 - H319: Causes serious eye irritation.^{[2][5]} Contact with the eyes can lead to significant and potentially damaging irritation.
 - H335: May cause respiratory irritation.^{[2][6]} Inhalation of dust particles can irritate the respiratory tract, leading to coughing and discomfort.
- Precautionary Statements (selected):
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.^{[2][7][8]}
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.^{[2][5][7]}
 - P302 + P352: IF ON SKIN: Wash with plenty of water.^{[5][6]}
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^{[6][9]}
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.^{[2][7]}
 - P501: Dispose of contents/container to an approved waste disposal plant.^{[7][9]}

It is noteworthy that while classified as an irritant, it is not currently classified as acutely toxic, a carcinogen, or a reproductive toxicant.[2] However, the absence of a classification does not equate to an absence of risk, and prudent handling is always required.

Exposure Control and Personal Protective Equipment (PPE)

The primary routes of exposure to **4-(tert-butyl)cinnamic acid** in a laboratory setting are inhalation of dust, skin contact, and eye contact. The following multi-layered approach to exposure control is mandated.

Engineering Controls: The First Line of Defense

Engineering controls are designed to remove the hazard at the source, before it can reach the user.

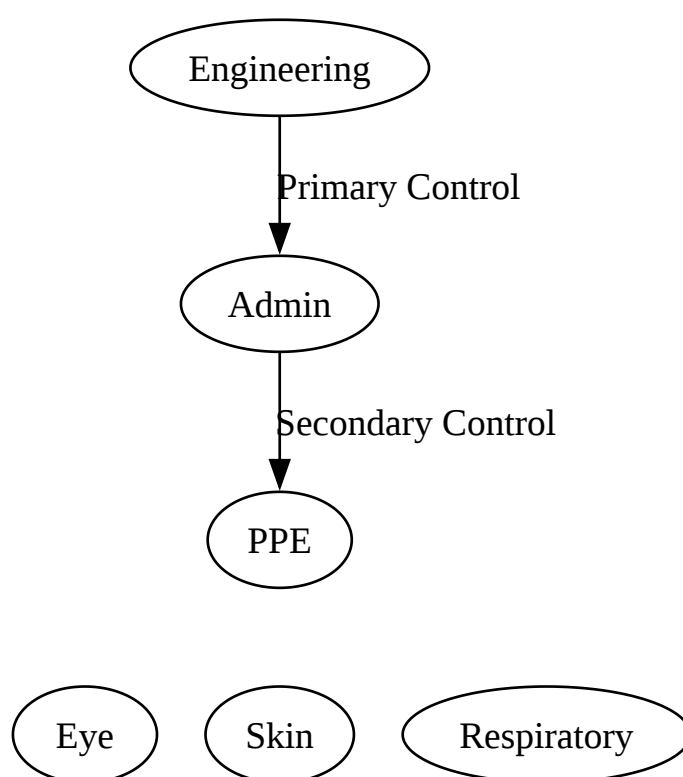
- Ventilation: All handling of solid **4-(tert-butyl)cinnamic acid** should be conducted in a well-ventilated area.[2][10] For tasks that may generate dust, such as weighing or transferring the powder, a certified chemical fume hood is the required standard.[10] This is a non-negotiable protocol to mitigate respiratory exposure.

Personal Protective Equipment (PPE): The Essential Barrier

PPE is the last line of defense and must be used in conjunction with engineering controls. The minimum required PPE for handling **4-(tert-butyl)cinnamic acid** is as follows:

- Eye and Face Protection: Chemical safety goggles that meet ANSI Z.87.1 standards are mandatory.[10][11] A face shield should be worn over safety goggles when there is a significant risk of splashing or dust generation.[10][12]
- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as disposable nitrile gloves, are required.[10][12] Gloves should be inspected for integrity before each use and changed immediately upon contamination.[10]

- Lab Coat: A standard lab coat must be worn and fully buttoned to protect the skin and personal clothing.[10]
- Footwear: Fully enclosed shoes are mandatory in any laboratory setting where chemicals are handled.[10]
- Respiratory Protection: In situations where engineering controls are insufficient to maintain dust levels below exposure limits, a NIOSH-approved respirator is required.[10] The need for respiratory protection should be determined by a formal risk assessment.



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Step-by-Step Handling and Storage Protocols

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring safe handling.

Safe Handling Workflow

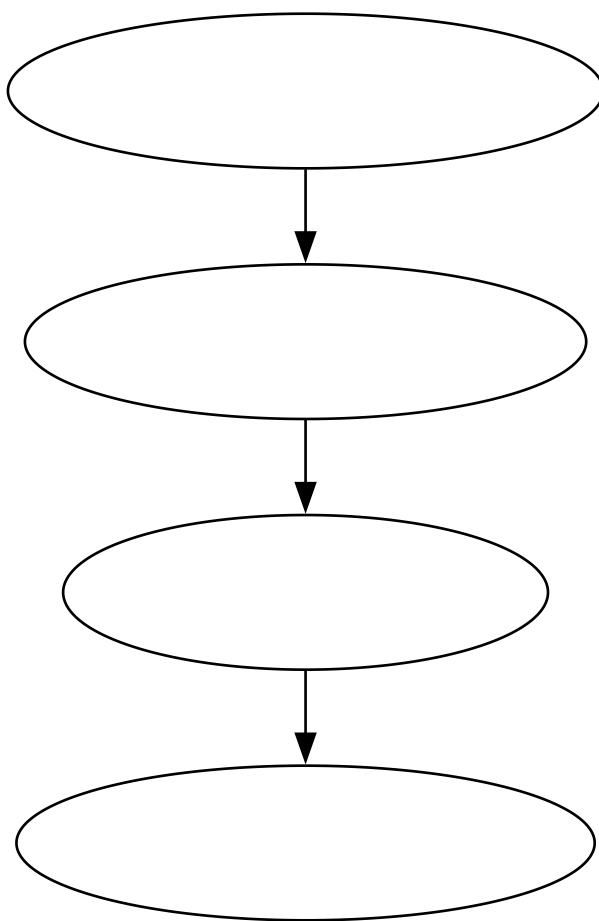
- Preparation: Designate a specific area for handling, preferably within a chemical fume hood. [10] Ensure the fume hood is functioning correctly. Assemble all necessary equipment

(spatulas, weigh boats, glassware) and labeled waste containers before handling the chemical.[10]

- Donning PPE: Put on all required PPE as detailed in the previous section.
- Weighing and Transfer: Carefully weigh the desired amount of the powdered compound on a weigh boat or paper inside the fume hood to contain any dust.[10] Use a spatula for transfers and avoid actions that could generate dust, such as pouring from a height.[10]
- Post-Handling: Clean any contaminated surfaces and equipment. Remove PPE in the correct order to avoid cross-contamination (gloves first, then lab coat, then eye protection). [10] Wash hands thoroughly with soap and water after handling.[2][7][13]

Storage Requirements

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][14]
- Incompatibilities: Keep away from strong oxidizing agents.[2]
- General Hygiene: Do not store with food, drink, or animal feedingstuffs.[2]



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Emergency Procedures: First Aid and Spill Response

First Aid Measures

In all cases of doubt, or when symptoms persist, seek medical advice.^[2]

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.^{[5][6]}
- Skin Contact: Take off immediately all contaminated clothing. Rinse the skin with plenty of water.^[9] If skin irritation occurs, get medical advice.^{[5][6]}
- Eye Contact: Rinse cautiously with water for several minutes.^{[6][9]} Remove contact lenses if present and easy to do, and continue rinsing.^{[6][9]} If eye irritation persists, get medical

advice.[5][6][9]

- Ingestion: Rinse mouth.[2][5] Do NOT induce vomiting.[2] Call a POISON CENTER or doctor if you feel unwell.[2][5]

Accidental Release Measures

- Personal Precautions: Evacuate non-essential personnel. Ensure adequate ventilation. Avoid breathing dust and contact with the substance.[15] Wear appropriate PPE as described in Section 3.[13]
- Containment and Cleaning: For a dry spill, take up the material mechanically (e.g., with a scoop or shovel) and place it in a suitable, labeled container for disposal.[2][13] Avoid actions that generate dust.[9] Clean the affected area thoroughly once the material is removed.[9]
- Environmental Precautions: Do not let the product enter drains, surface water, or ground water.[2][9]

Fire-Fighting and Disposal Considerations

Fire-Fighting Measures

- Extinguishing Media: Suitable extinguishing media include water, foam, and ABC powder.[2] Do not use a water jet, as it may scatter the material.[2]
- Special Hazards: Like many organic powders, the enrichment of fine dust in the air can lead to a danger of dust explosion.[2] Hazardous combustion products include carbon monoxide (CO) and carbon dioxide (CO₂).[2][15]
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9][15]

Disposal Considerations

- Waste Treatment: Dispose of contents and containers in accordance with local, regional, and national regulations.[9] This should be done via a licensed professional waste disposal service.[8]

- Contaminated Packaging: Handle contaminated packages in the same way as the substance itself. [2][9]

Conclusion

The safe handling of **4-(tert-butyl)cinnamic acid** is predicated on a foundational understanding of its properties and associated hazards, primarily as a skin, eye, and respiratory irritant. By implementing robust engineering controls, mandating the correct use of personal protective equipment, and adhering to established protocols for handling, storage, and emergency response, researchers can effectively mitigate risks. This guide serves as a technical framework to empower scientific professionals to work with this compound in a manner that is both safe and scientifically sound.

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